

# 2-chloro-N-(2-methoxyethyl)acetamide spectral data (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: 2-chloro-N-(2-methoxyethyl)acetamide

Cat. No.: B087373

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## An In-Depth Technical Guide to the Predicted Spectral Characteristics of 2-chloro-N-(2-methoxyethyl)acetamide

This guide provides a comprehensive analysis of the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-chloro-N-(2-methoxyethyl)acetamide**. As experimental spectra for this specific compound are not widely available in public databases, this document synthesizes established principles of spectroscopy and data from analogous structures to offer a robust predictive framework for researchers, scientists, and drug development professionals. The methodologies and interpretations presented herein are designed to serve as a foundational reference for the characterization of this and structurally related molecules.

## Molecular Structure and Functional Group Analysis

A thorough understanding of the spectral data begins with an analysis of the molecule's structure. **2-chloro-N-(2-methoxyethyl)acetamide** possesses several key functional groups that will give rise to characteristic signals in each spectroscopic technique.

### Figure 1: Molecular Structure of 2-chloro-N-(2-methoxyethyl)acetamide

The key functional groups are:

- **Secondary Amide:** The  $\text{-C(O)NH-}$  group is a central feature, influencing the electronic environment of adjacent atoms.
- **Chlorinated Methylene Group:** The  $\text{Cl-CH}_2\text{-}$  group will exhibit a characteristic downfield shift in NMR due to the electronegativity of the chlorine atom.
- **Methoxyethyl Group:** The  $\text{-CH}_2\text{-CH}_2\text{-O-CH}_3$  moiety contains an ether linkage and two distinct methylene groups, each with a unique chemical environment.

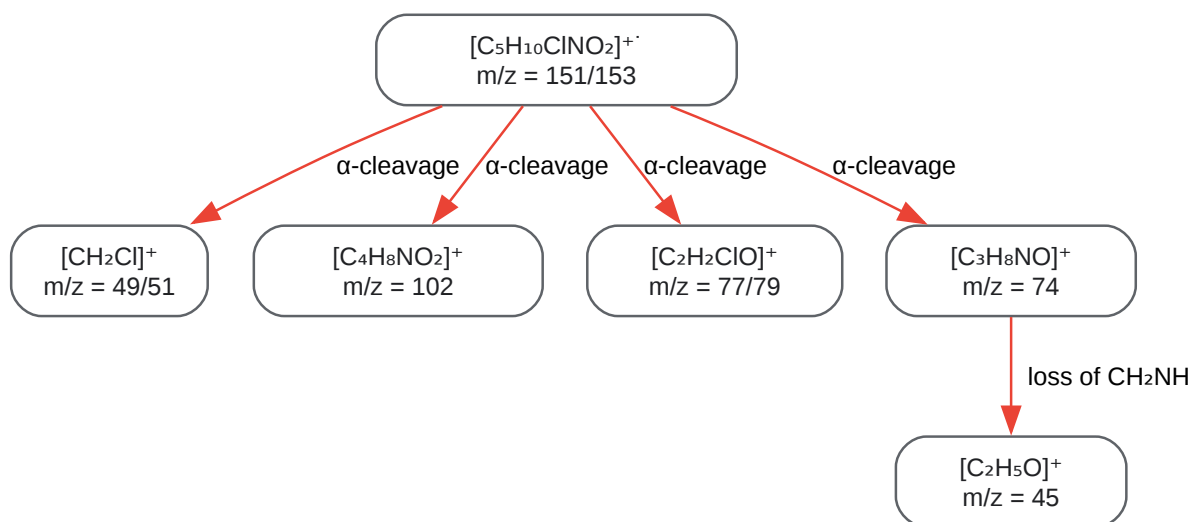
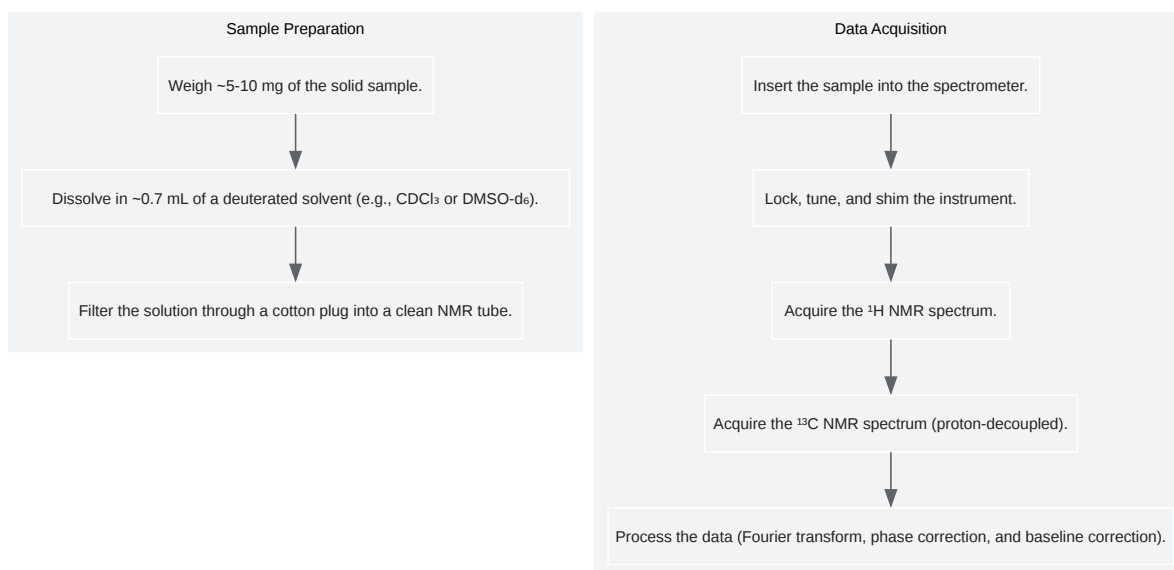
## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

### Experimental Protocol: Acquiring an NMR Spectrum

The following is a standard protocol for obtaining high-resolution  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of a solid organic compound.

Workflow for NMR Sample Preparation and Data Acquisition



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